

# An In-depth Technical Guide to Dimethylcarbamoyl Chloride: Physical and Chemical Properties

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## Compound of Interest

Compound Name: Dimethylcarbamoyl chloride

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## Introduction:

**Dimethylcarbamoyl chloride** (DMCC), with the chemical formula  $C_3H_6ClNO$ , is a reactive chemical intermediate widely utilized in the synthesis of pharmaceuticals, pesticides, and dyes. [1][2] It serves as a reagent for transferring a dimethylcarbamoyl group to hydroxyl groups in alcohols or phenols, forming dimethyl carbamates which often exhibit pharmacological or pesticidal activities. [1][3] However, due to its high toxicity, and carcinogenic properties, handling of this compound requires stringent safety precautions. [3][4] This guide provides a comprehensive overview of the physical and chemical properties of **dimethylcarbamoyl chloride**, including detailed experimental protocols and visual representations of its reactivity and synthesis.

## Physical Properties

**Dimethylcarbamoyl chloride** is a clear, colorless to light yellow, corrosive, and flammable liquid with a pungent, irritating odor and a tear-penetrating effect. [1][3][5] It is heavier than air and denser than water. [6]

| Property                       | Value   | Source    |
|--------------------------------|---|-----------|
| Molecular Weight               | 107.54 g/mol  | [4][5]    |
| Melting Point                  | -33 °C (-27.4 °F)   | [5][7]    |
| Boiling Point                  | 167-168 °C (332.6-334.4 °F) at 760 mmHg   | [5][7]    |
| Density                        | 1.168 g/mL at 25 °C   | [6][7]    |
| Vapor Density                  | 3.73 (relative to air)  | [6]       |
| Vapor Pressure                 | 1.95 mmHg at 25 °C  | [5][7]    |
| Flash Point                    | 155 °F (68.3 °C)  | [5][6]    |
| Refractive Index               | 1.4529 at 20 °C/D   | [5]       |
| Water Solubility               | Decomposes rapidly  | [3][5][6] |
| Solubility in Organic Solvents | Soluble in ether, chloroform, methanol, ethanol, carbon disulfide, and benzene.[1][8] |           |
| Appearance                     | Clear, colorless to light yellow liquid   | [5][8][9] |
| Odor                           | Pungent   | [3][5]    |

## Chemical Properties and Reactivity

**Dimethylcarbamoyl chloride** behaves as an acyl chloride, where the chlorine atom can be substituted by various nucleophiles.[1][3] It is, however, less reactive and selective than conventional acyl chlorides.[3]

Reactivity with Nucleophiles:

- Hydrolysis: It reacts rapidly with water or moisture in the air to form dimethylamine, carbon dioxide, and hydrochloric acid.[3][5][6] The half-life for hydrolysis is approximately 6 minutes at 0 °C and 54 seconds at around 14 °C.[5]

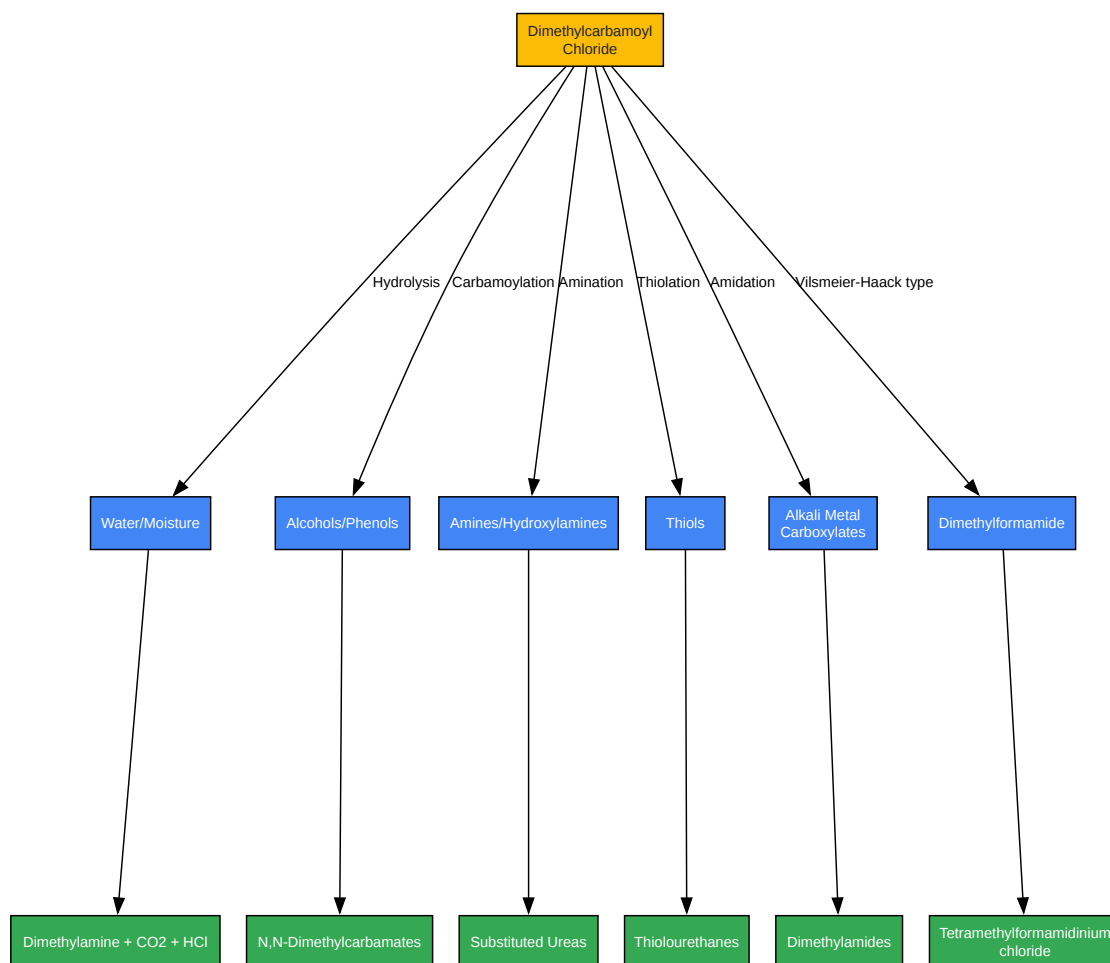
- Alcohols and Phenols: Reacts to form the corresponding N,N-dimethylcarbamates.[1][3]
- Amines and Hydroxylamines: Reacts to form substituted ureas.[1][3]
- Thiols: Reacts to produce thioulourethanes.[1][3]
- Imidazoles and Triazoles: Forms carbamoylazoles.[3]
- Alkali Metal Carboxylates: Reacts to form the corresponding dimethylamides.[3]
- Dimethylformamide (DMF): Reacts with DMF to produce tetramethylformamidine chloride.[3]

#### Thermal Decomposition:

When heated to decomposition, **dimethylcarbamoyl chloride** emits highly toxic fumes of hydrogen chloride and nitrogen oxides.[5]

#### Incompatibilities:

**Dimethylcarbamoyl chloride** is incompatible with strong oxidizing agents, alcohols, and bases (including amines).[1][5] It may react vigorously or explosively if mixed with diisopropyl ether or other ethers in the presence of trace amounts of metal salts.[1][5]



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Caption: General reaction pathways of **Dimethylcarbamoyl chloride** with various nucleophiles.

## Experimental Protocols

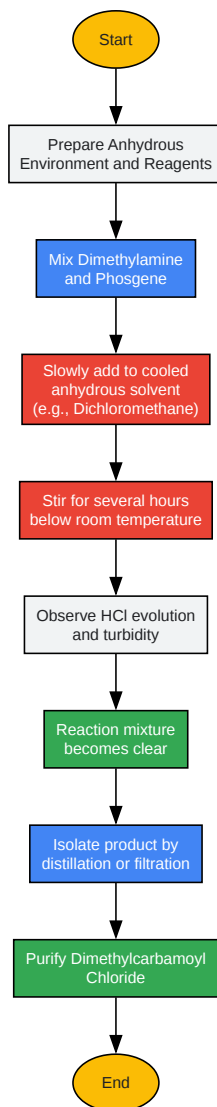
## Synthesis of **Dimethylcarbamoyl Chloride**:

Several methods for the synthesis of **dimethylcarbamoyl chloride** have been reported.

### Method 1: Reaction of Dimethylamine with Phosgene[3][8]

This method can achieve high yields but involves the use of highly toxic phosgene, requiring strict safety measures.[8]

- **Safety Precautions:** All operations must be conducted in a well-ventilated fume hood with appropriate personal protective equipment.[8]
- **Environment:** The reaction must be carried out in an anhydrous environment under an inert atmosphere (e.g., nitrogen).[8] All glassware and reagents must be thoroughly dried.[8]
- **Reactant Preparation:** Dimethylamine and phosgene are typically used in a 1:1 molar ratio. [8] To suppress the formation of urea by-products, an excess of phosgene (e.g., 3:1 ratio) can be used in a flow reactor at high temperatures (275 °C) to achieve yields up to 90%.[3]
- **Reaction:** The mixture of dimethylamine and phosgene is slowly added to a cooled, anhydrous solvent such as dichloromethane or benzene.[8] The reaction temperature is controlled, usually below room temperature.[8] The evolution of hydrogen chloride gas is observed, and the reaction mixture becomes cloudy.[8]
- **Reaction Completion:** The reaction is typically stirred for several hours.[8] The reaction is considered complete when the mixture becomes clear.[8]
- **Product Separation:** The **dimethylcarbamoyl chloride** is isolated by distillation or filtration, followed by purification.[8]



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Caption: Experimental workflow for the synthesis of **Dimethylcarbamoyl chloride** from Dimethylamine and Phosgene.

Method 2: Reaction of Dimethylformamide with Thionyl Chloride[8]

This is another common laboratory synthesis method.

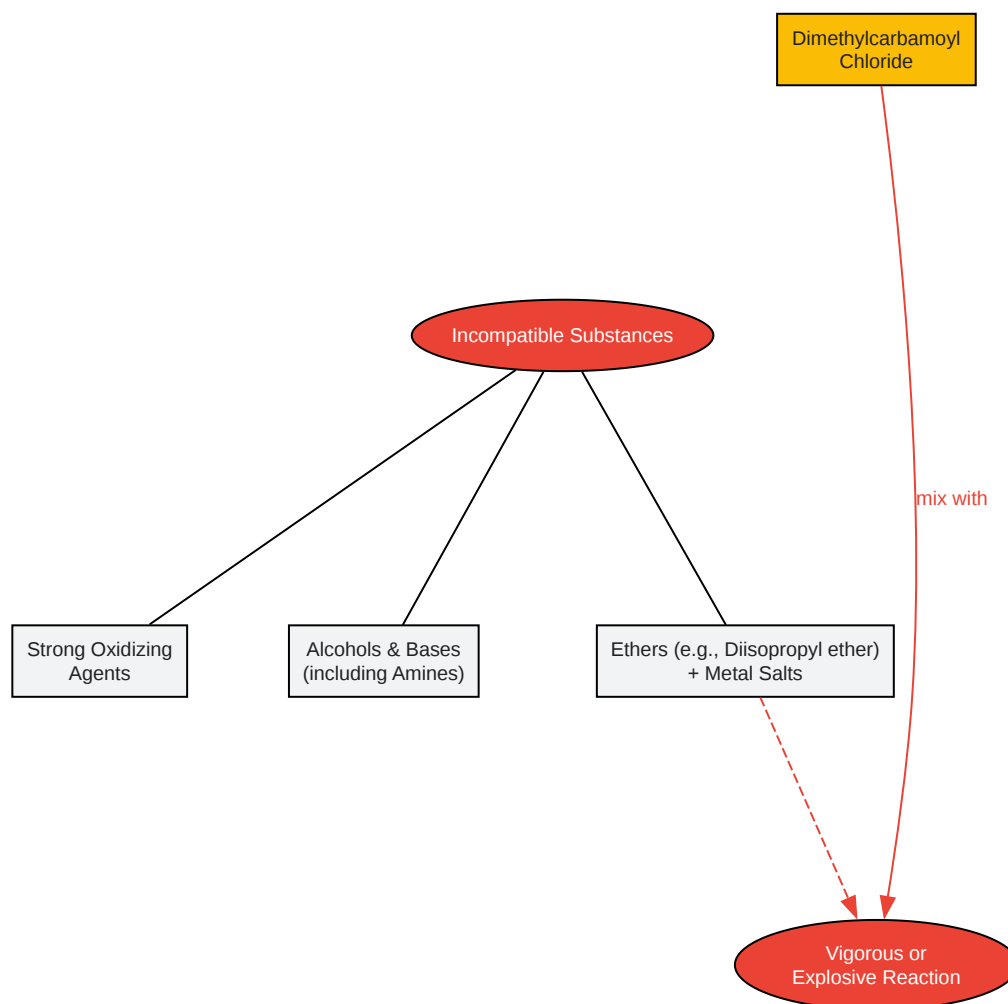
- Environment: An anhydrous environment under an inert atmosphere is required.[\[8\]](#)
- Reactant Preparation: Dimethylformamide (DMF) and thionyl chloride (SOCl<sub>2</sub>) are mixed, typically in a 1:2 molar ratio of DMF to SOCl<sub>2</sub>.[\[8\]](#)
- Reaction: The mixture is stirred in a cooled, anhydrous solvent (e.g., methylene chloride or benzene) below room temperature.[\[8\]](#) The evolution of sulfur dioxide gas is observed, and the reaction solution becomes cloudy.[\[8\]](#)
- Reaction Completion: After several hours of stirring, the reaction is considered complete when the cloudy mixture becomes clear.[\[8\]](#)
- Product Separation: The target product is separated by distillation or filtration.[\[8\]](#)

Analytical Methods:

Due to the formation of trace amounts of **dimethylcarbamoyl chloride** in reactions involving DMF and chlorinating agents (like the Vilsmeier-Haack reaction), sensitive analytical methods have been developed for its detection and quantification.[\[3\]](#)[\[10\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS) Method for Trace Analysis[\[10\]](#)[\[11\]](#)

- Derivatization: **Dimethylcarbamoyl chloride** in the sample is derivatized with ethanol to form the more stable ethyl N,N-dimethylcarbamate.[\[10\]](#)[\[11\]](#)
- Analysis: The derivatized sample is analyzed by GC-MS, often in the selected ion monitoring (SIM) mode to enhance sensitivity and minimize interference from the reaction matrix.[\[10\]](#)[\[11\]](#)
- Internal Standard: An internal standard, such as naphthalene, is used for accurate quantification.[\[10\]](#)
- Performance: This method is selective and shows good linearity, with a limit of detection (LOD) of 0.2 ppm and a limit of quantification (LOQ) of 0.7 ppm in Vilsmeier reaction matrices.[\[10\]](#)[\[11\]](#)



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Caption: Logical diagram illustrating the chemical incompatibilities of **Dimethylcarbamoyl chloride**.

## Safety and Handling



**Dimethylcarbamoyl chloride** is a hazardous substance and must be handled with extreme caution.[3] It is classified as a potential occupational carcinogen.[6]

- Exposure Routes: Inhalation, ingestion, skin, and eye contact.[4]
- Health Hazards: It is harmful if swallowed, toxic if inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.[4][12] It is also suspected of causing cancer.[4] Acute inhalation exposure in animal studies resulted in damage to the mucous membranes of the nose, throat, and lungs.[2]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[4][12] All work should be conducted in a chemical fume hood.[13]
- Handling: Avoid breathing mist, gas, or vapors.[4][12] Avoid contact with skin and eyes.[12] Keep away from heat, sparks, open flames, and hot surfaces.[13] All equipment used when handling the product must be grounded.[14]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[13] Store under an inert atmosphere as it is sensitive to moisture.[5][13]

Conclusion:

**Dimethylcarbamoyl chloride** is a valuable reagent in organic synthesis, particularly for the preparation of carbamate-containing compounds with biological activity. Its utility is, however, matched by its significant hazardous properties. A thorough understanding of its physical and chemical characteristics, coupled with strict adherence to safety protocols, is imperative for its safe handling and effective use in research and development.

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